

BC-105 solubility protocol DMSO PEG300 formulation

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Compound of Interest

Compound Name: BC-105;Pizotyline

Cat. No.: B11934482

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Application Note: Solubilization and Formulation Protocol for BC-105 (BNC105 Analog)

Executive Summary

This Application Note details the optimized solubilization protocol for BC-105 (functionally identified here as the active agent of the vascular disrupting class, analogous to BNC105). BC-105 is a hydrophobic small molecule tubulin polymerization inhibitor characterized by low aqueous solubility, necessitating a co-solvent system for effective in vivo and in vitro delivery.^[1]

The protocol utilizes a DMSO / PEG300 / Tween 80 vehicle system.^{[1][2][3][4]} This formulation overcomes the thermodynamic instability of the compound in aqueous media, preventing precipitation ("crashing out") upon physiological dilution.

Core Formulation Strategy:

- Solvent: DMSO (Dimethyl Sulfoxide) – Dissolves the crystalline drug.^[1]
- Co-Solvent: PEG300 (Polyethylene Glycol 300) – Stabilizes the hydrophobic molecule in a semi-aqueous environment.^[1]

- Surfactant: Tween 80 (Polysorbate 80) – Prevents aggregation and micro-precipitation.[\[1\]](#)
- Carrier: Saline/Water – Adjusts tonicity for biological compatibility.[\[1\]](#)

Compound Profile & Physicochemical Challenges

Understanding the "why" behind the protocol is critical for reproducibility.[\[1\]](#)

- Compound Identity: BC-105 (Active small molecule; distinct from its phosphate prodrug form).[\[1\]](#)
- Molecular Weight: ~372.4 g/mol .[\[1\]](#)
- Target: Tubulin colchicine-binding site; Vascular Disrupting Agent (VDA).[\[1\]](#)
- Solubility Class: BCS Class II/IV (Low Solubility, Variable Permeability).[\[1\]](#)
- Challenge: BC-105 exhibits high lipophilicity ($\text{LogP} > 3.0$). Direct addition to water results in immediate precipitation.[\[1\]](#) The Order of Addition defined below is non-negotiable to maintain a stable micro-emulsion.

Reagents and Equipment

Reagent	Grade	Purpose
BC-105	>98% Purity	Active Pharmaceutical Ingredient (API).[1]
DMSO	Anhydrous, Cell Culture Grade	Primary solvent.[1] Must be sterile.[1][5][6]
PEG300	Ph.[1][2][3][7] Eur. / USP Grade	Co-solvent.[1] Low molecular weight reduces viscosity.[1]
Tween 80	Low Peroxide / Oxidant-Free	Surfactant.[1] Critical for preventing aggregation.[1]
Saline (0.9%)	Sterile, Endotoxin-Free	Aqueous carrier phase.[1]
Vortex Mixer	High Speed	Essential for rapid dispersion.[1]
Sonicator	Bath type	Optional; aids in dissolving stubborn crystals.[1]

Formulation Protocols

Protocol A: Preparation of 1000x Stock Solution

Store this stock at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

- Weigh 10 mg of BC-105 powder into a sterile amber glass vial (protect from light).
- Add 1 mL of 100% Anhydrous DMSO.
- Vortex vigorously for 30–60 seconds.
- Visual Check: Ensure the solution is perfectly clear with no visible crystals.[1] If cloudy, sonicate in a water bath at 37°C for 5 minutes.
- Result: 10 mg/mL Stock Solution.

Protocol B: The "Standard" In Vivo Formulation (10:40:5:45)

Target Concentration: 1 mg/mL (Adjustable based on stock). Vehicle Composition: 10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline.

Critical Warning: You must follow the exact order of addition. Adding saline before PEG300 will cause immediate, irreversible precipitation.^[1]

Step-by-Step Workflow (To make 1 mL Working Solution):

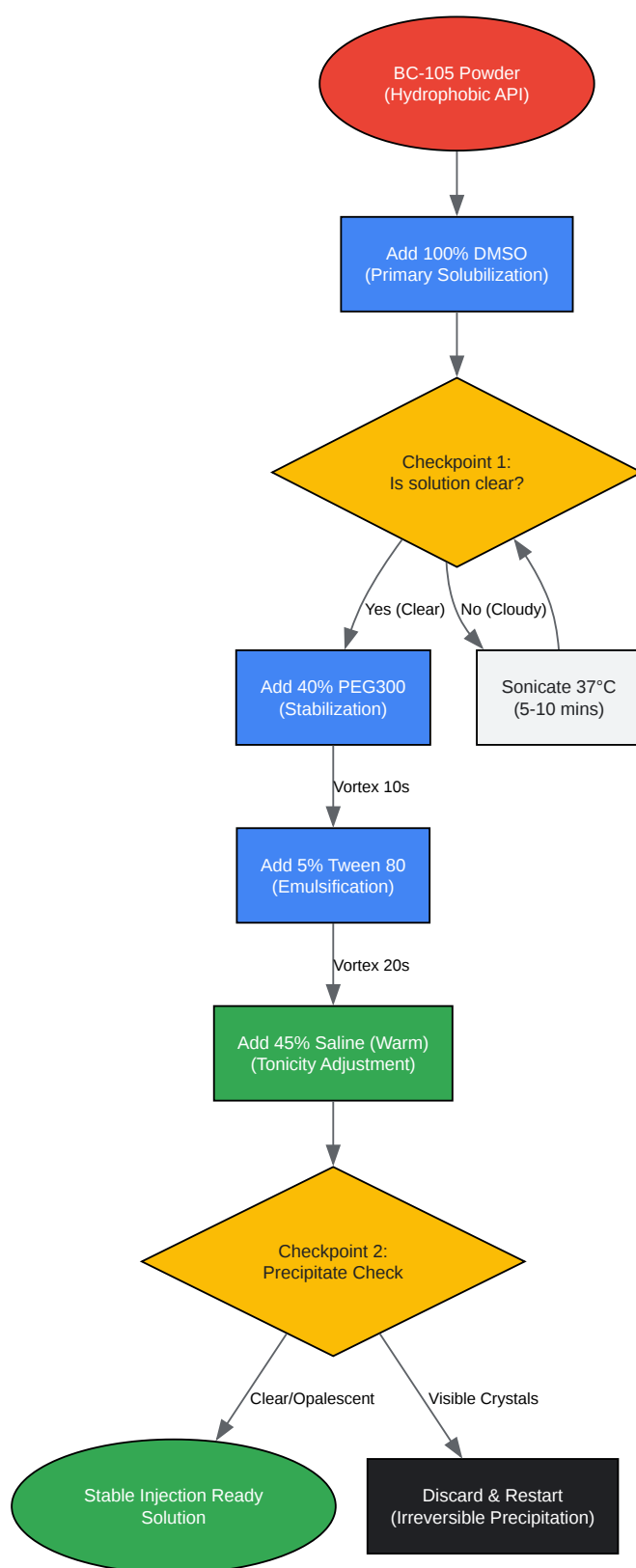
- Step 1 (Solvent): Pipette 100 μ L of BC-105 Stock (from Protocol A) into a fresh 1.5 mL Eppendorf tube.
- Step 2 (Co-Solvent): Add 400 μ L of PEG300.
 - Technique: Pipette slowly down the side of the tube.
 - Action: Vortex immediately for 10 seconds. The solution should be clear and slightly viscous.^[1]
- Step 3 (Surfactant): Add 50 μ L of Tween 80.
 - Technique: Tween 80 is viscous; cut the pipette tip if necessary for accuracy.^[1]
 - Action: Vortex for 20 seconds. Solution must be homogenous.
- Step 4 (Aqueous Carrier): Add 450 μ L of Warm (37°C) Saline.
 - Technique: Add in small aliquots (e.g., 100 μ L at a time) while vortexing, or add slowly while the tube is on a vortex mixer.
 - Action: Vortex vigorously for 30 seconds.
- Final QC: Inspect against a light source. The solution should be clear to slightly opalescent, but free of particulates.

Quantitative Formulation Table

Component	Final % (v/v)	Vol for 1 mL	Vol for 5 mL	Role
BC-105 Stock (in DMSO)	10%	100 μ L	500 μ L	Solubilizer
PEG300	40%	400 μ L	2.0 mL	Stabilizer
Tween 80	5%	50 μ L	250 μ L	Surfactant
Saline / Water	45%	450 μ L	2.25 mL	Bulking Agent
Total	100%	1000 μ L	5.0 mL	

Visualization: The Solubility Pathway

The following diagram illustrates the critical path to a stable formulation. Note the "Checkpoints" where the user must validate clarity.



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Caption: Step-by-step solubilization workflow for BC-105. Yellow diamonds indicate mandatory visual inspection points to ensure formulation stability.

Troubleshooting & Scientific Rationale

Why this specific ratio (10:40:5:45)?

This is a "Gold Standard" vehicle for lipophilic small molecules (LogP 3–5).^[1]

- DMSO (10%): High enough to dissolve the drug, low enough to avoid severe cytotoxicity or hemolysis in mice (LD50 for DMSO is ~7 mL/kg, but <2 mL/kg is recommended for bolus).^[1]
- PEG300 (40%): Acts as a "molecular spacer," preventing hydrophobic drug molecules from colliding and crystallizing when the water content increases.^[1]
- Tween 80 (5%): Provides a micellar shield.^[1] If micro-crystals form, Tween 80 encapsulates them, keeping them in suspension rather than allowing them to form large blockages.^[1]

Common Failure Modes:

- "The solution turned milky white immediately after adding saline."
 - Cause: You added saline too fast or skipped the Tween 80 step.^[1]
 - Fix: Add saline dropwise while vortexing.^{[1][2]} Ensure Tween 80 is fully mixed before saline addition.^{[1][2]}
- "The solution is viscous and hard to inject."^[1]
 - Cause: PEG300 is naturally viscous.^[1]
 - Fix: Warm the final solution to 37°C prior to injection. Use a 27G or larger needle; avoid 30G needles if possible.
- "Can I use PBS instead of Saline?"
 - Answer: Yes, but Saline (0.9% NaCl) is less likely to cause "salting out" effects compared to high-salt buffers like PBS for very sensitive compounds.^[1]

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